

Application Notes and Protocols: Lasofoxifene HCl in Murine Models

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Compound of Interest

Compound Name: Lasofoxifene hcl

Cat. No.: B15151347

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Introduction

Lasofoxifene, a third-generation selective estrogen receptor modulator (SERM), has demonstrated significant anti-tumor activity in preclinical mouse models of endocrine therapy-resistant breast cancer.[1] It is being investigated for its efficacy in cancers harboring estrogen receptor alpha (ER α /ESR1) mutations, which often confer resistance to standard endocrine therapies.[2][3] This document provides detailed application notes and protocols for the dosimetry and administration of **Lasofoxifene HCl** in mice, intended for researchers, scientists, and drug development professionals.

Dosimetry and Administration Routes

Lasofoxifene has been effectively administered in mice through both subcutaneous (s.c.) injection and oral gavage. The choice of administration route and dosage depends on the specific experimental design and the mouse model being used.

Quantitative Data Summary

The following tables summarize the dosimetry of **Lasofoxifene HCl** and co-administered compounds in various murine studies.

Table 1: **Lasofoxifene HCl** Dosimetry in Mice

Route of Administration	Dosage	Dosing Frequency	Vehicle	Mouse Model	Reference
Subcutaneous (s.c.)	1 mg/kg	5 days/week	100 μ L of PBS containing 15% PEG 400	NSG mice with MCF7 cell xenografts (MIND model)	[1] [2]
Subcutaneous (s.c.)	5 mg/kg	5 days/week	100 μ L of PBS containing 15% PEG 400	NSG mice with MCF7 cell xenografts (MIND model)	[1] [2]
Subcutaneous (s.c.)	10 mg/kg	5 days/week	100 μ L of PBS containing 15% PEG 400	NSG mice with MCF7 cell xenografts (MIND model)	[1] [2] [4] [5]

Table 2: Dosimetry of Co-administered Agents in Combination Studies with Lasofoxifene

Compound	Route of Administration	Dosage	Dosing Frequency	Vehicle	Mouse Model	Reference
Palbociclib	Oral gavage	35 mg/kg	5 days/week	100 µL of 50 mM sodium lactate (pH 4)	NSG mice with MCF7 cell xenografts (MIND model)	[1]
Palbociclib	Oral gavage	70 mg/kg	5 days/week	100 µL of 50 mM sodium lactate (pH 4)	NSG mice with MCF7 cell xenografts (MIND model)	[1][5]
Palbociclib	Oral gavage	100 mg/kg	5 days/week	Not specified	MIND xenograft model	[4]
Fulvestrant	Subcutaneous (s.c.)	5 mg/mouse	Once per week	100 µL of mineral oil	NSG mice with MCF7 cell xenografts (MIND model)	[1][4][5]

Experimental Protocols

Subcutaneous Administration of Lasofoxifene

This protocol is based on studies investigating the efficacy of Lasofoxifene in inhibiting tumor growth in a mammary intraductal (MIND) xenograft model.[1][2][5]

Materials:

- **Lasofoxifene HCl**

- Phosphate-Buffered Saline (PBS)
- Polyethylene glycol 400 (PEG 400)
- Sterile 1.5 mL microcentrifuge tubes
- Sterile insulin syringes (or similar) with a 27-30 gauge needle
- NSG (NOD scid gamma) mice with mammary intraductal xenografts of human breast cancer cells (e.g., MCF7)

Procedure:

- Preparation of Dosing Solution:
 - Prepare a vehicle solution of 15% PEG 400 in PBS.
 - Calculate the required amount of **Lasofoxifene HCl** based on the desired dose (e.g., 1, 5, or 10 mg/kg) and the average weight of the mice.
 - Dissolve the **Lasofoxifene HCl** in the vehicle solution to the final desired concentration. Ensure complete dissolution. Prepare fresh dosing solutions as needed.
- Animal Handling and Dosing:
 - Weigh each mouse to determine the precise volume of the dosing solution to be administered.
 - Gently restrain the mouse.
 - Lift the skin on the dorsal side (back) of the mouse to create a tent.
 - Insert the needle into the base of the skin tent, parallel to the body, ensuring it does not puncture the underlying muscle.
 - Inject the calculated volume of the Lasofoxifene solution (typically 100 μ L) subcutaneously.

- Withdraw the needle and gently massage the injection site to aid dispersion.
- Dosing Schedule:
 - Administer the subcutaneous injection 5 days per week.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Oral Gavage Administration (for co-administration of Palbociclib)

This protocol describes the oral administration of Palbociclib in combination studies with Lasofoxifene.[\[1\]](#)[\[5\]](#)

Materials:

- Palbociclib
- 50 mM Sodium Lactate buffer (pH 4)
- Sterile water
- Animal feeding needles (gavage needles), typically 20-22 gauge with a ball tip
- 1 mL syringes

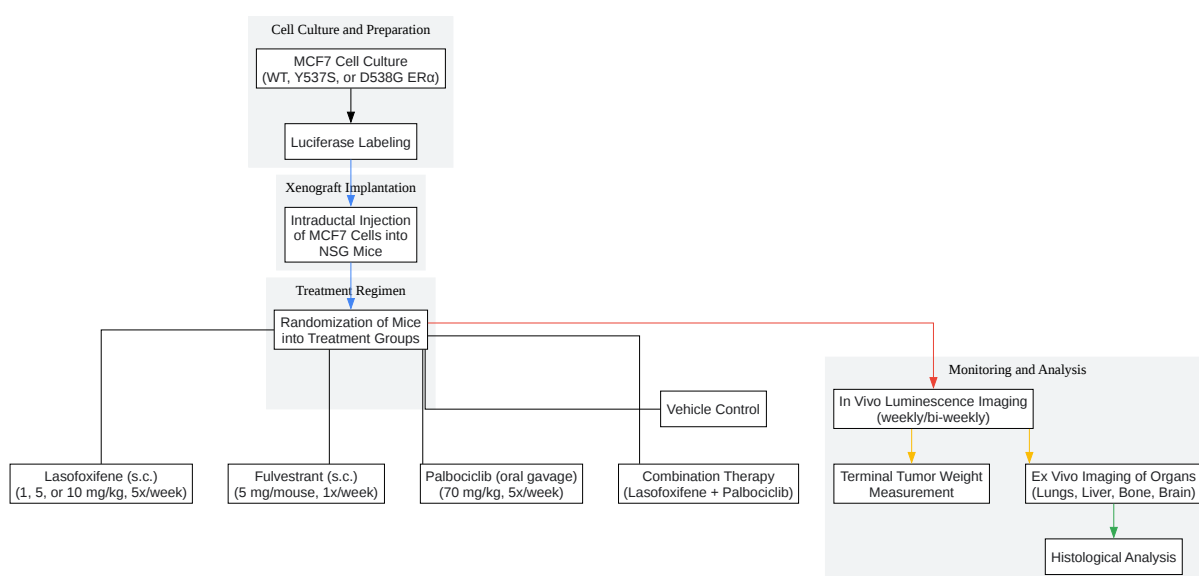
Procedure:

- Preparation of Dosing Solution:
 - Prepare a 50 mM sodium lactate buffer at pH 4.
 - Suspend Palbociclib in the buffer to the desired concentration (e.g., 35 or 70 mg/kg). Ensure the suspension is homogenous before each administration.
- Animal Handling and Dosing:
 - Weigh each mouse to determine the precise volume of the dosing solution to be administered.

- Gently but firmly restrain the mouse, ensuring the head and body are in a straight line to facilitate the passage of the gavage needle.
- Measure the gavage needle against the mouse to determine the correct insertion depth (from the tip of the nose to the last rib).
- Gently insert the gavage needle into the mouth, over the tongue, and advance it into the esophagus to the predetermined depth.
- Administer the calculated volume of the Palbociclib suspension (typically 100 µL) slowly to prevent regurgitation or aspiration.
- Carefully withdraw the gavage needle.
- Dosing Schedule:
 - Administer the oral gavage 5 days per week.[\[1\]](#)[\[5\]](#)

Visualizations

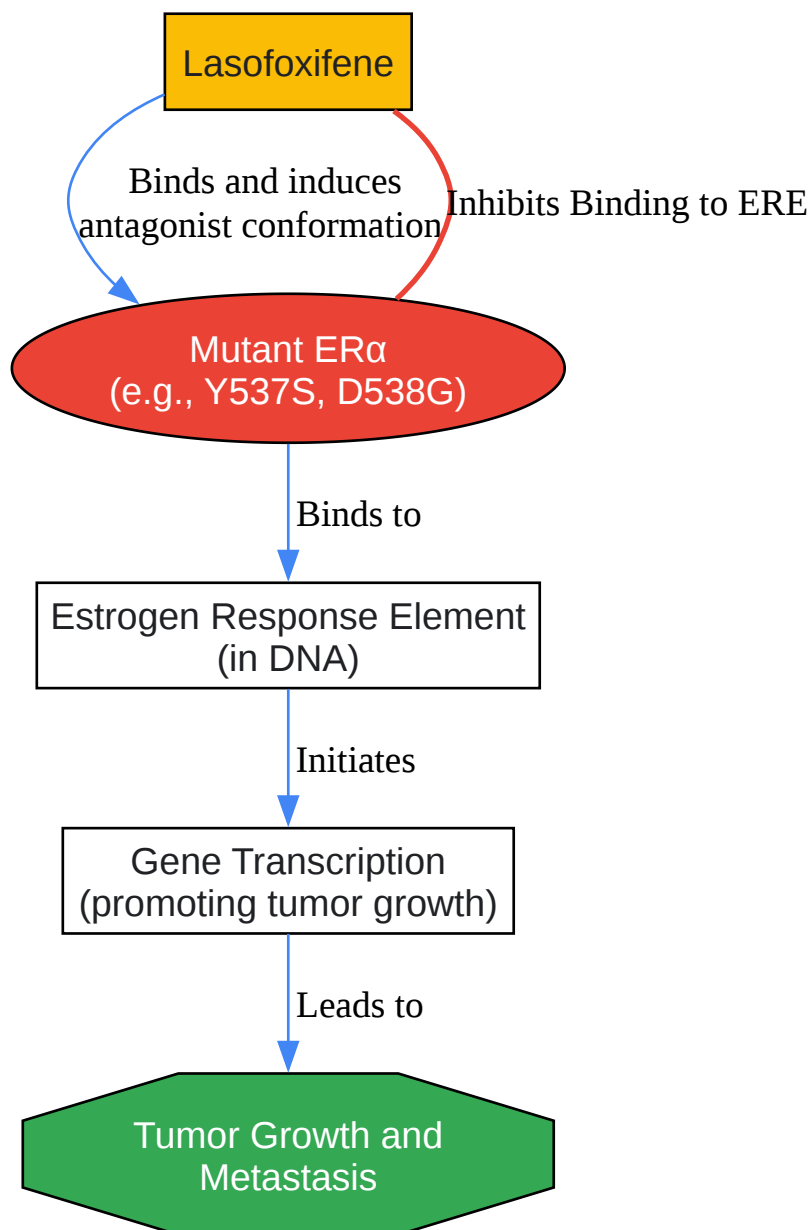
Experimental Workflow for Lasofoxifene Efficacy Study in a MIND Xenograft Model



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Caption: Workflow of a preclinical Lasofoxifene study in mice.

Signaling Pathway (Hypothesized)



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Caption: Hypothesized mechanism of Lasofoxifene action on mutant ERα.

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